XMD8-87 Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: *XMD8-87*

Cat. No.: *B15578104*

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For researchers, scientists, and drug development professionals utilizing **XMD8-87**, a potent and selective inhibitor of Activated CDC42-associated kinase 1 (Ack1/TNK2), ensuring the stability and proper storage of the compound is critical for reproducible and reliable experimental outcomes.[1][2] This guide provides a comprehensive overview of stability, storage conditions, and troubleshooting for common issues encountered during its handling and use.

Frequently Asked Questions (FAQs)

Q1: How should I store **XMD8-87** upon receipt?

Upon receipt, **XMD8-87** powder should be stored at -20°C for long-term stability, where it can be viable for up to three years.[3] For shorter periods, storage at 4°C is acceptable for up to two years.[3]

Q2: What is the recommended solvent for preparing **XMD8-87** stock solutions?

Dimethyl sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions of **XMD8-87**.[3][4] It is also soluble in 0.1N HCl, DMF, and Ethanol.[1][5]

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Q3: How should I store **XMD8-87** stock solutions?

Stock solutions of **XMD8-87** in solvent should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to two years or at -20°C for up to one year.[3]

Q4: I observed precipitation in my **XMD8-87** stock solution after thawing. What should I do?

If precipitation is observed, gently warm the solution to 37°C and vortex or sonicate until the precipitate dissolves completely. It is crucial to use freshly opened, anhydrous DMSO for preparing stock solutions, as DMSO is hygroscopic and absorbed moisture can reduce the solubility of **XMD8-87**.[3][4]

Q5: Is **XMD8-87** stable at room temperature?

XMD8-87 is shipped at room temperature and is stable for short periods without degradation.[3][6] However, for long-term storage, the recommended low-temperature conditions should be followed.

Quantitative Data Summary

Parameter	Condition	Duration	Source
Storage (Powder)	-20°C	3 years	[3]
	4°C	2 years	[3]
	Room Temperature	Short-term shipping	[3][6]
Storage (In Solvent)	-80°C	2 years	[3]
	-20°C	1 year	[3]
Solubility	DMSO	≥ 26 mg/mL (58.36 mM)	[3]
	1eq. HCl	up to 100 mM	[2]
	DMF	1 mg/ml	[5]
	Ethanol	1 mg/ml	[5]

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Experimental Protocols

Preparation of a 10 mM **XMD8-87** Stock Solution in DMSO

Materials:

- **XMD8-87** powder (Molecular Weight: 445.52 g/mol)[2][3]
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes

Procedure:

- Equilibrate the **XMD8-87** vial to room temperature before opening to prevent condensation.
- Weigh the desired amount of **XMD8-87** powder in a sterile microcentrifuge tube. For 1 mg of **XMD8-87**, you will need 224.4 µL of DMSO to make a 10 mM stock solution.
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	Improper storage, repeated freeze-thaw cycles, use of non-anhydrous DMSO.	Warm the solution to 37°C and vortex. For future preparations, use fresh, anhydrous DMSO and aliquot for single use.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Ensure proper storage conditions are met. Prepare fresh working solutions from a new aliquot for each experiment.
Difficulty dissolving the powder	Insufficient solvent volume or use of a suboptimal solvent.	Confirm the correct volume of solvent is used. If solubility issues persist in DMSO, consider using 0.1N HCl. Sonication can also aid dissolution.

Visualizing Experimental and Logical Workflows

TNK2 Signaling Pathway Inhibition by **XMD8-87**

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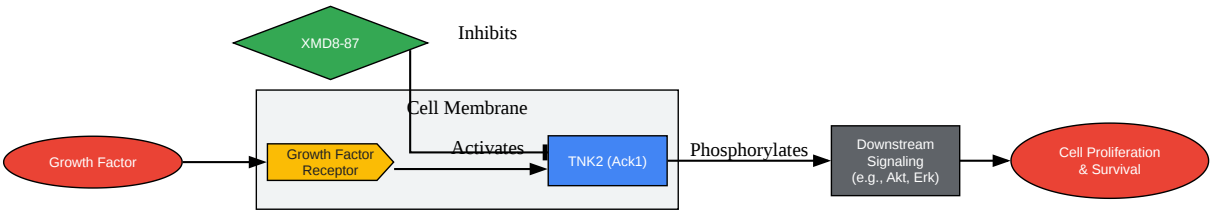

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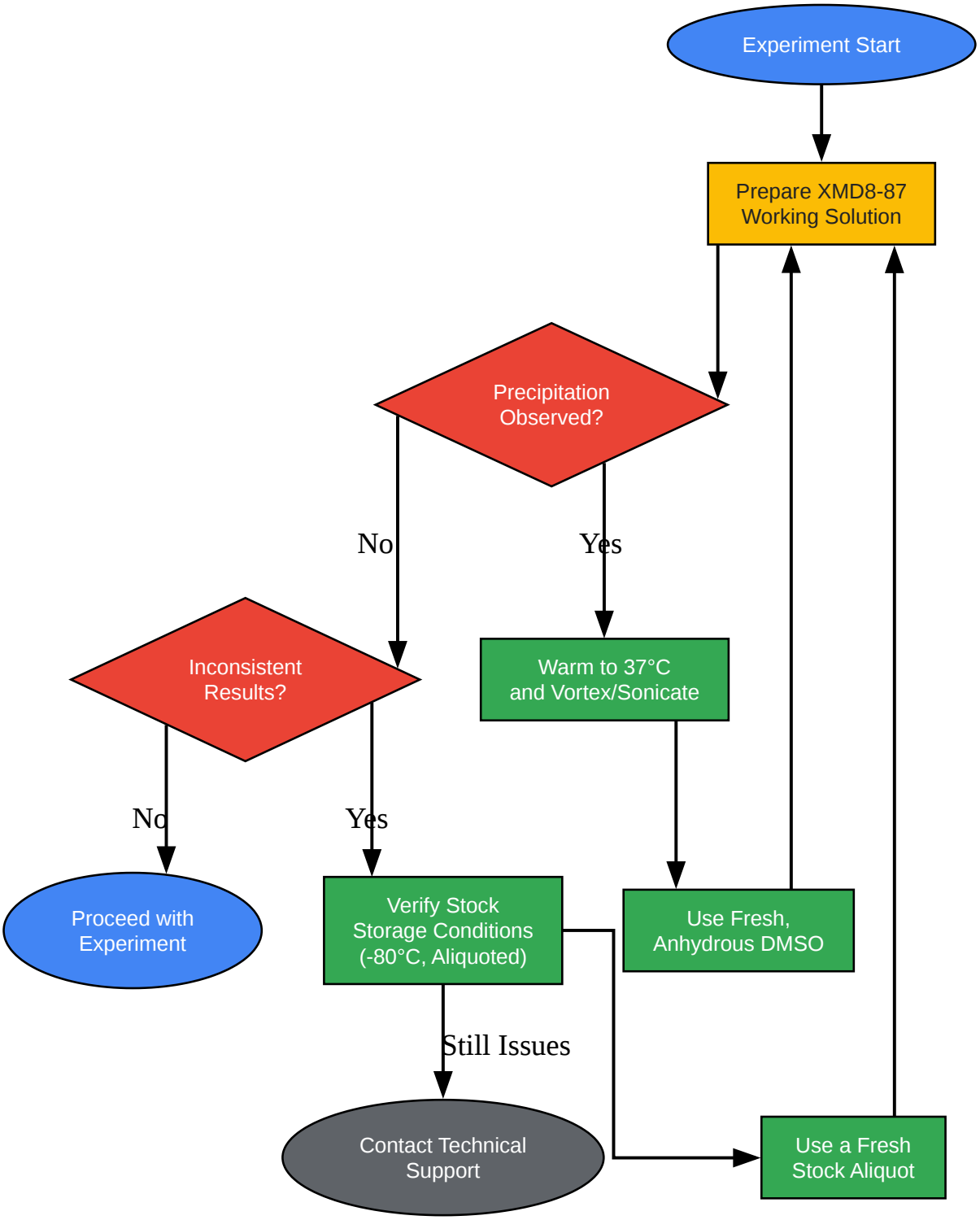

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